

Solid-Phase Extraction of Thiophanate-Methyl from Environmental Matrices: Application Notes and Protocols

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Compound of Interest

Compound Name: Thiophanate-Methyl

Cat. No.: B132596

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This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of **thiophanate-methyl** and its primary metabolite, carbendazim (MBC), from environmental matrices, specifically soil and water. The methodologies outlined are compiled from validated analytical methods to ensure reliable and reproducible results for environmental monitoring and research.

Introduction

Thiophanate-methyl is a broad-spectrum systemic fungicide that belongs to the benzimidazole group. Its widespread use in agriculture raises concerns about its potential contamination of soil and water resources. Due to its rapid degradation to the more persistent and toxic compound carbendazim, monitoring both substances is crucial for a comprehensive environmental risk assessment. Solid-phase extraction has emerged as a robust and efficient technique for the selective isolation and pre-concentration of these analytes from complex environmental samples prior to chromatographic analysis.

Data Presentation: Quantitative Performance of SPE Methods

The following tables summarize the quantitative data from various studies on the solid-phase extraction of **thiophanate-methyl** and carbendazim from soil and water samples.

Table 1: Performance Characteristics of SPE Methods for **Thiophanate-Methyl** and Carbendazim in Soil

Analyte	SPE Sorbent	Recovery (%)	RSD (%)	LOQ	Analytical Technique
Thiophanate-methyl	C18	86 - 98	< 2.6	0.05 mg/kg	HPLC-UV/DAD
Carbendazim	C18	84 ± 3	Not Specified	0.05 mg/kg	HPLC-UV/DAD
Thiophanate-methyl	Amino (1°, 2°)	Not Specified	Not Specified	0.05 ppm	HPLC-UV
Carbendazim	Amino (1°, 2°)	Not Specified	Not Specified	0.05 ppm	HPLC-UV

Recovery, Relative Standard Deviation (RSD), and Limit of Quantification (LOQ) values are compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: Performance Characteristics of SPE Methods for **Thiophanate-Methyl** in Water

Analyte	SPE Sorbent	Recovery (%)	RSD (%)	LOQ	Analytical Technique
Thiophanate-methyl	C18	86.00 - 98.00	< 2.60	0.22 µg/mL	Spectrofluorimetry
Thiophanate-methyl	Graphitized Carbon	Not Specified	Not Specified	Not Specified	LC/MS/MS
Thiophanate-methyl	C18	87.9 (repeatability)	0.8 - 20.7	0.2 µg/L	HPLC-DAD

Data synthesized from methods developed for fungicides in environmental water samples.

Experimental Protocols

Detailed methodologies for the solid-phase extraction of **thiophanate-methyl** from soil and water are provided below.

Protocol 1: SPE of Thiophanate-Methyl and Carbendazim from Soil using C18 Cartridges

This protocol is suitable for the extraction and cleanup of **thiophanate-methyl** and carbendazim from soil samples.

1. Materials and Reagents

- Soil sample, air-dried and sieved (2 mm)
- Methanol (HPLC grade), acidified with 1% acetic acid
- Deionized water
- Acetonitrile or Ethyl acetate (HPLC grade)
- C18 SPE cartridges (e.g., 500 mg, 6 mL)
- Centrifuge and centrifuge tubes (50 mL)
- Ultrasonic bath
- SPE manifold
- Nitrogen evaporator

2. Sample Extraction

- Weigh 10 g of the homogenized soil sample into a 50 mL centrifuge tube.
- Add 20 mL of acidic methanol.
- Sonicate the mixture for 15 minutes to ensure thorough extraction.[\[1\]](#)

- Centrifuge the sample at 4000 rpm for 10 minutes.
- Carefully decant the supernatant into a clean flask.
- Repeat the extraction process (steps 2-5) with a fresh 20 mL aliquot of acidic methanol.
- Combine the supernatants and adjust the pH to approximately 7.0 using a suitable buffer or dilute base.

3. Solid-Phase Extraction Cleanup

- Conditioning: Condition the C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water through the cartridge. Do not allow the cartridge to dry.[\[1\]](#)
- Sample Loading: Load the entire extracted sample supernatant onto the conditioned SPE cartridge at a flow rate of approximately 1-2 mL/min.
- Washing: Wash the cartridge with 5 mL of deionized water to remove polar interferences.[\[1\]](#)
- Drying: Dry the cartridge under a gentle stream of nitrogen or by applying a vacuum for 10-15 minutes to remove residual water.
- Elution: Elute the retained analytes (**thiophanate-methyl** and carbendazim) with 5-10 mL of acetonitrile or ethyl acetate.[\[1\]](#)
- Concentration and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume (e.g., 1 mL) of the initial mobile phase for chromatographic analysis.

Protocol 2: SPE of Thiophanate-Methyl from Water using C18 Cartridges

This protocol is designed for the extraction and pre-concentration of **thiophanate-methyl** from water samples.

1. Materials and Reagents

- Water sample (groundwater, surface water), filtered if necessary (0.45 µm filter)

- Methanol (HPLC grade)
- Deionized water
- Dichloromethane or other suitable elution solvent (HPLC grade)
- C18 SPE cartridges (e.g., 500 mg or 1 g)
- SPE manifold
- Nitrogen evaporator

2. Solid-Phase Extraction Procedure

- Cartridge Conditioning:
 - Pass 10 mL of dichloromethane through the C18 cartridge to remove any organic impurities, followed by 10 mL of methanol to activate the stationary phase.
 - Equilibrate the cartridge by passing 10 mL of deionized water. Ensure the sorbent bed does not go dry.
- Sample Loading:
 - Pass a known volume of the water sample (e.g., 500 mL to 1 L) through the conditioned cartridge at a flow rate of 5-10 mL/min. The volume can be adjusted based on the expected concentration of the analyte.
- Washing (Optional):
 - If the sample matrix is complex, a washing step with a small volume of a methanol/water mixture (e.g., 5% methanol in water) can help remove weakly retained interferences without eluting the target analyte.
- Drying:
 - After loading, dry the cartridge thoroughly by passing air or nitrogen through it for at least 20 minutes to remove all water. This step is critical for efficient elution with a non-polar

solvent.

- Elution:
 - Elute the **thiophanate-methyl** from the cartridge with a small volume (e.g., 2 x 5 mL) of a suitable organic solvent, such as dichloromethane or ethyl acetate. Collect the eluate in a clean collection tube.
- Concentration and Reconstitution:
 - Concentrate the eluate to near dryness using a gentle stream of nitrogen.
 - Reconstitute the residue in a precise volume (e.g., 1 mL) of a solvent compatible with the analytical instrument (e.g., mobile phase for HPLC).

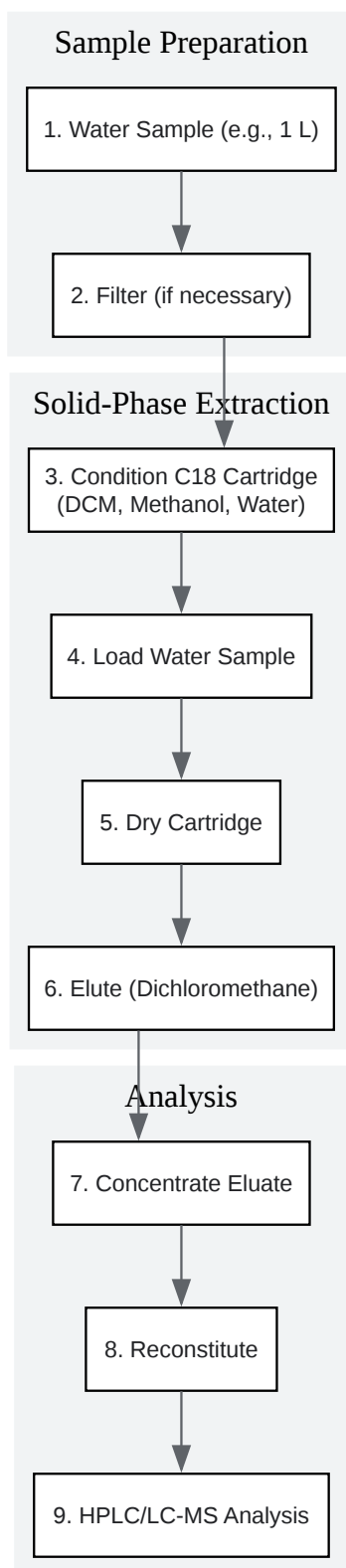
Mandatory Visualizations

The following diagrams illustrate the experimental workflow for the solid-phase extraction of **thiophanate-methyl**.



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Caption: Workflow for SPE of **Thiophanate-Methyl** from Soil.



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